

5-Iodoindolin-2-one chemical properties and structure elucidation

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Compound of Interest

Compound Name: 5-Iodoindolin-2-one

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An In-depth Technical Guide on **5-Iodoindolin-2-one**: Chemical Properties and Structure Elucidation

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structural elucidation of **5-Iodoindolin-2-one**, a key heterocyclic building block in medicinal chemistry and organic synthesis. The document details its physicochemical characteristics, spectroscopic profile, and crystallographic analysis, offering valuable insights for researchers engaged in drug discovery and development.

Chemical and Physical Properties

5-Iodoindolin-2-one, also known as 5-iodo-2-oxindole, is a solid organic compound.^{[1][2]} Its core structure consists of a bicyclic indolin-2-one system with an iodine atom substituted at the 5th position of the benzene ring. This iodine substituent makes it a valuable intermediate for introducing further molecular complexity through various cross-coupling reactions. The compound typically appears as a white to beige solid with a peculiar odor.^[1] For safe handling, it should be stored at room temperature in a dark place under an inert atmosphere.^[3]

Key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	193354-13-1	[1][2]
Molecular Formula	C ₈ H ₆ INO	[2][4]
Molecular Weight	259.04 g/mol	[2]
IUPAC Name	5-iodo-1,3-dihydro-2H-indol-2-one	
Melting Point	175-178 °C	[1]
Boiling Point	382.8 ± 42.0 °C (at 760 mmHg)	[1]
Density	1.9 ± 0.1 g/cm ³	[1]
Exact Mass	258.94941 Da	[2]
Solubility	Insoluble in water; Soluble in ether and chloroform	[1]
Physical Form	Solid	[1]
Topological Polar Surface Area	29.1 Å ²	[2]

Structure Elucidation

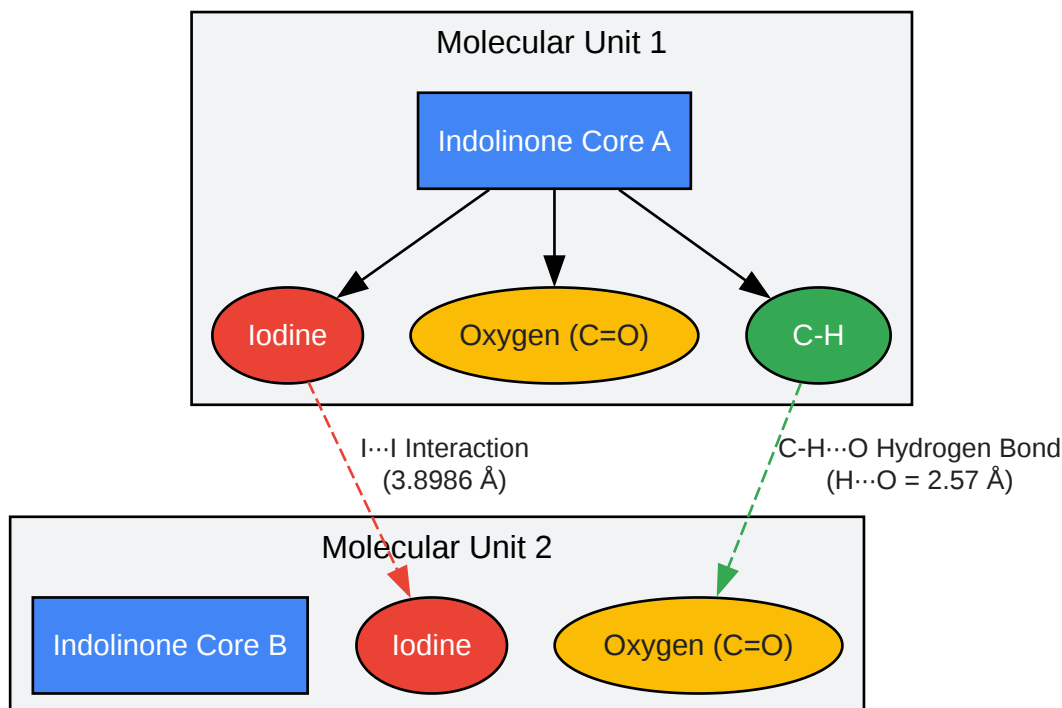
The definitive structure of **5-Iodoindolin-2-one** is established through a combination of spectroscopic methods and X-ray crystallography. While detailed spectral data for the parent compound is not widely published, analysis of its derivatives and fundamental spectroscopic principles allow for a thorough structural characterization.

X-ray Crystallography

Single-crystal X-ray diffraction provides unambiguous proof of structure, including bond lengths, bond angles, and intermolecular interactions. A detailed crystallographic study has been performed on a closely related derivative, 1-ethyl-**5-iodoindolin-2-one**.[\[5\]](#)[\[6\]](#)[\[7\]](#)

The study reveals that the indolinone core is virtually planar.[\[7\]](#) Key structural features in the crystal lattice include C—H⋯O hydrogen bonds and I⋯I short contacts[\[5\]](#)[\[8\]](#), which organize

the molecules into a one-dimensional zigzag chain.[6][7] The presence of these I...I interactions is noted to promote non-centrosymmetric packing in the crystal structure.[7]



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Key intermolecular interactions in iodoindolinone crystals.

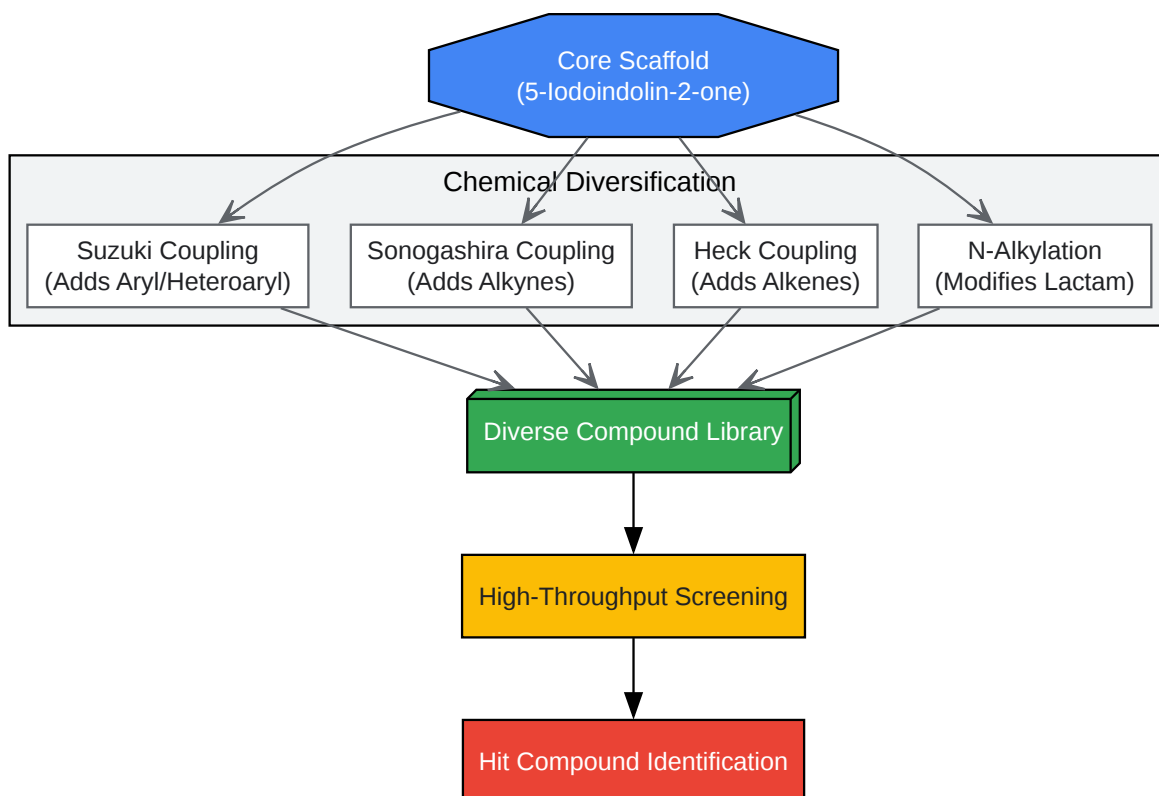
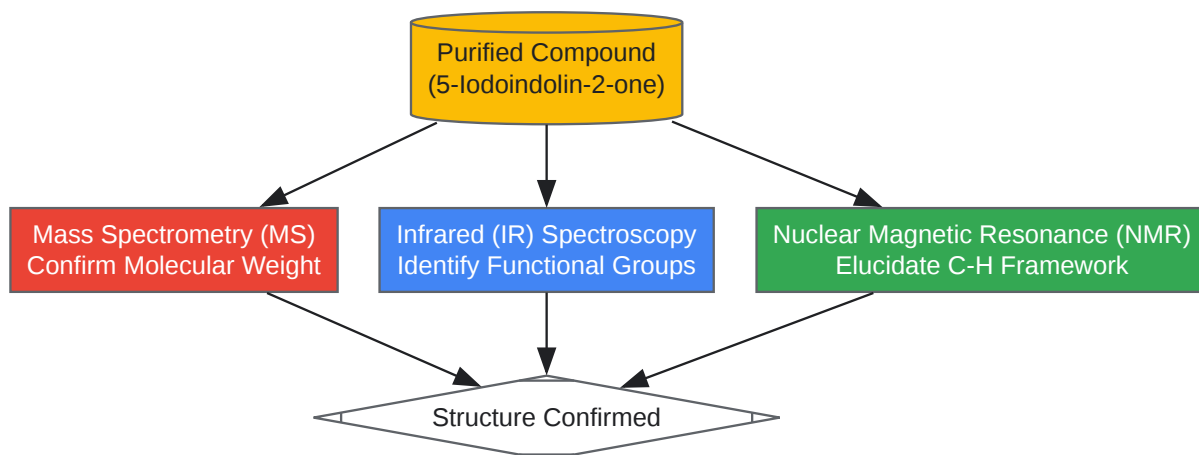
A representative protocol for obtaining single crystals suitable for X-ray diffraction, based on the synthesis of 1-ethyl-**5-iodoindolin-2-one**, is as follows:[5][7]

- **Dissolution:** Dissolve the purified compound in a suitable solvent, such as chloroform (CHCl_3).
- **Evaporation:** Allow the solvent to evaporate slowly and undisturbed at room temperature.
- **Crystal Formation:** Over time, single crystals will form as the solution becomes supersaturated.
- **Data Collection:** Mount a suitable crystal on a diffractometer. Collect diffraction data, typically using $\text{Mo K}\alpha$ radiation.

- Structure Refinement: Process the collected data and refine the crystal structure using appropriate software packages.

Spectroscopic Analysis

A general workflow for the spectroscopic characterization of a synthesized intermediate like **5-Iodoindolin-2-one** is depicted below.



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